

Demeton-S-methyl Sulfone: A Technical Guide to Aqueous and Organic Solubility

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Compound of Interest

Compound Name: Demeton-S-methyl sulfone

Cat. No.: B133068

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **Demeton-S-methyl sulfone** in water and various organic solvents. This document is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development and environmental analysis.

Demeton-S-methyl sulfone is an organophosphate insecticide and a metabolite of Demeton-S-methyl.^[1] Understanding its solubility is crucial for predicting its environmental fate, developing analytical methods for its detection, and assessing its toxicological properties.

Core Data Presentation: Solubility Profile

The solubility of a compound is a fundamental physicochemical property that dictates its behavior in different environments. The following table summarizes the available quantitative and qualitative data on the solubility of **Demeton-S-methyl sulfone**.

| Solvent | Solubility | Temperature (°C) | Notes |
|------------------|----------------------|------------------|----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Water | Miscible[2] | Not Specified | Being miscible indicates that it can dissolve in water at any concentration, forming a homogeneous solution. A calculated Log P of -0.47 further suggests good water solubility. |
| Organic Solvents | Generally Soluble[2] | Not Specified | While specific quantitative data is not readily available, it is reported to be soluble in most organic solvents. |

Experimental Protocols for Solubility Determination

Precise and standardized methodologies are essential for determining the solubility of chemical compounds. The following sections outline a general experimental protocol for determining water solubility based on internationally recognized guidelines, as well as a common method used for the extraction and analysis of this compound, which infers its solubility in organic solvents.

Water Solubility Determination (Based on OECD Guideline 105)

The OECD Guideline for the Testing of Chemicals, Test No. 105, provides a framework for determining the water solubility of substances. The "Flask Method" is generally suitable for substances with a solubility of 10 mg/L or higher.

Principle: A supersaturated solution of the test substance in water is prepared and allowed to equilibrate. The concentration of the substance in the aqueous phase is then determined by a

suitable analytical method.

Apparatus:

- Constant temperature bath
- Shaker or stirrer
- Centrifuge or filtration apparatus
- Analytical instrumentation for quantification (e.g., High-Performance Liquid Chromatography - HPLC, Gas Chromatography - GC)

Procedure:

- An excess amount of **Demeton-S-methyl sulfone** is added to a known volume of deionized water in a flask.
- The flask is agitated in a constant temperature bath (e.g., 20°C or 25°C) for a sufficient period to reach equilibrium (typically 24-48 hours).
- After equilibration, the solution is centrifuged or filtered to remove any undissolved solid.
- The concentration of **Demeton-S-methyl sulfone** in the clear aqueous phase is then determined using a validated analytical method, such as LC-MS.

Inference of Organic Solvent Solubility from Analytical Extraction Methods

While a specific protocol for determining the saturation solubility of **Demeton-S-methyl sulfone** in various organic solvents is not readily available in the literature, its solubility can be inferred from common analytical procedures used for its extraction from environmental or biological matrices. The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely used sample preparation technique.

Principle: The sample is first extracted with an organic solvent, followed by a partitioning step and a clean-up step to remove interfering substances. The choice of extraction solvent

indicates that the analyte is soluble in that solvent.

Typical Extraction Solvents:

- Acetonitrile: Frequently used for the initial extraction from high-water content samples.
- Acetone: Also used as an extraction solvent in various analytical methods.
- Ethyl Acetate: Employed in the re-extraction step of some protocols.

The successful extraction of **Demeton-S-methyl sulfone** from various matrices using these solvents demonstrates its solubility in them. However, these methods do not provide quantitative saturation solubility data.

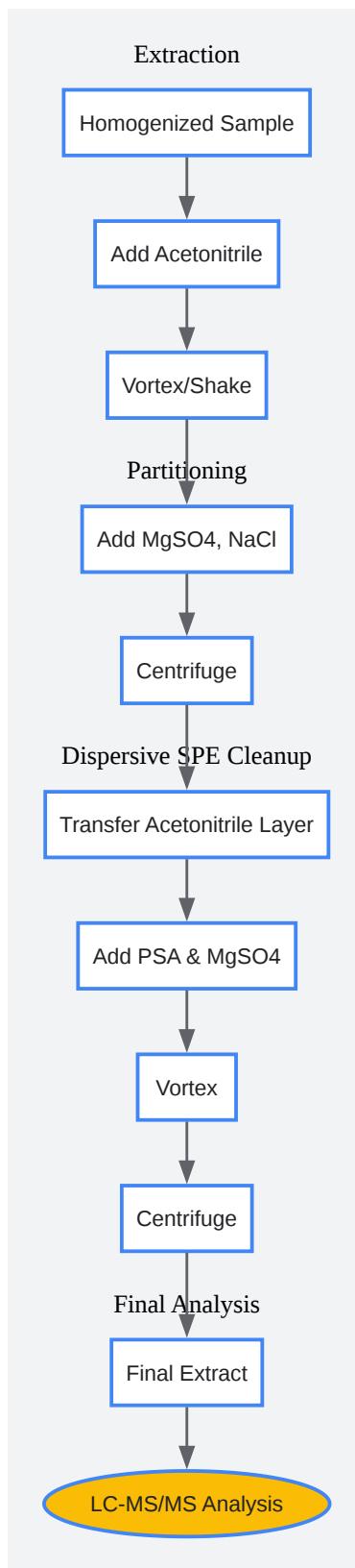
Visualization of Methodologies

To further clarify the experimental workflows, the following diagrams have been generated using the DOT language.



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Caption: General workflow for the experimental determination of solubility.



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Caption: QuEChERS workflow for extraction and analysis, inferring organic solvent solubility.

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References

- 1. Demeton-S-methyl sulfone [sitem.herts.ac.uk]
- 2. 264. Demeton-S-methyl and related compounds (WHO Pesticide Residues Series 3) [inchem.org]
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